

Technical Guide: 5-Bromo-6-methylpyridin-3-ol

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Compound of Interest

Compound Name: 5-Bromo-6-methylpyridin-3-ol

Cat. No.: B176030

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This technical guide provides a comprehensive overview of the chemical properties, structural information, and synthesis of **5-Bromo-6-methylpyridin-3-ol**, a key intermediate in organic synthesis.

Chemical Identity and Nomenclature

The compound with the formula C_6H_6BrNO is identified by the International Union of Pure and Applied Chemistry (IUPAC) as **5-bromo-6-methylpyridin-3-ol** or 5-bromo-6-methyl-3-pyridinol.

[1] It is a substituted pyridine derivative, a class of heterocyclic compounds widely utilized as precursors in the synthesis of pharmaceuticals and other specialty chemicals.

Physicochemical Properties

The key physicochemical properties of **5-Bromo-6-methylpyridin-3-ol** are summarized in the table below. This data is essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	186593-45-3	[1]
Molecular Formula	C6H6BrNO	[1]
Molecular Weight	188.02 g/mol	[2]
Physical Form	Solid	[1]
Boiling Point	328.2 ± 37.0 °C at 760 mmHg	[1]
Purity	Typically ≥97%	[1]
Storage Temperature	4°C, under nitrogen	[1]
InChI Key	PMNMAKBXPOIUNH- UHFFFAOYSA-N	[1]

Structural Information

The molecular structure of **5-Bromo-6-methylpyridin-3-ol** is depicted below. The diagram illustrates the arrangement of the pyridine ring with its substituents: a bromine atom at position 5, a methyl group at position 6, and a hydroxyl group at position 3.

Caption: Chemical structure of **5-Bromo-6-methylpyridin-3-ol**.

Synthesis and Reactivity

As a chemical intermediate, **5-Bromo-6-methylpyridin-3-ol** is typically synthesized through multi-step processes involving the construction and subsequent functionalization of the pyridine ring. While specific, detailed experimental protocols for its synthesis are proprietary or not widely published, a general approach can be inferred from the synthesis of related brominated pyridine derivatives.

General Experimental Protocol for Synthesis of Brominated Pyridines:

A common synthetic route involves the bromination of a corresponding aminopyridine precursor. For instance, the synthesis of 2-amino-5-bromopyridine is achieved by reacting 2-aminopyridine with bromine in acetic acid.[3] This is often followed by diazotization and

hydrolysis to introduce the hydroxyl group, and other steps to introduce the methyl group. The precise sequence of these steps is crucial to achieve the desired isomer.

It is important to note that as a chemical intermediate, there are no associated biological "signaling pathways" for **5-Bromo-6-methylpyridin-3-ol** itself. Its significance lies in its utility as a building block for more complex, often biologically active, molecules.

Safety and Handling

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

For complete safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

- 1. 5-Bromo-6-methylpyridin-3-ol | 186593-45-3 [sigmaaldrich.com]
- 2. 5-Bromo-2-methylpyridin-3-ol | C₆H₆BrNO | CID 13227968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
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